

Ruthenium(III) chloride trihydrate proper disposal procedures

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Compound of Interest

Compound Name: Ruthenium(III) chloride trihydrate

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Proper management and disposal of **Ruthenium(III) chloride trihydrate** are critical for ensuring laboratory safety and environmental protection. This substance is classified as a hazardous material and must be handled accordingly. Disposal procedures must adhere strictly to local, state, and federal regulations.

Immediate Safety and Handling for Disposal

Before beginning any disposal-related activities, ensure all necessary personal protective equipment (PPE) is in use. This substance is corrosive and can cause severe skin burns and eye damage.[\[1\]](#)

Required Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[2\]](#)
- Skin Protection: Use chemical-resistant gloves (inspect before use) and a complete suit protecting against chemicals.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: In areas with dust or aerosols, use a full-face particle respirator (type N100 US or P3 EU).[\[2\]](#) If the respirator is the sole means of protection, a full-face supplied air respirator is required.[\[2\]](#)
- Ventilation: All handling should occur in a well-ventilated area or under a chemical fume hood.[\[4\]](#)[\[5\]](#)

Step-by-Step Disposal Procedures

The disposal of **Ruthenium(III) chloride trihydrate**, including spills, surplus material, and contaminated containers, must be managed as hazardous waste.[\[4\]](#)[\[6\]](#)

Accidental Spill Cleanup

In the event of a spill, immediate and careful action is required to prevent contamination and exposure.

- Evacuate and Secure: Immediately evacuate personnel from the spill area and secure the location to prevent entry.[\[2\]](#)[\[4\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[2\]](#)
- Wear Full PPE: Before cleanup, don the appropriate PPE as described above.[\[2\]](#)[\[4\]](#)
- Containment: Prevent the material from entering drains or waterways.[\[2\]](#)[\[4\]](#) Drains should be covered, and retention basins can be used for pH adjustments if necessary.[\[7\]](#)
- Cleanup:
 - Carefully sweep or shovel the solid material.[\[2\]](#)[\[4\]](#)
 - Use dry cleanup procedures and avoid generating dust.[\[5\]](#)[\[7\]](#)
 - For solutions, absorb the spillage with vermiculite or sodium carbonate.[\[8\]](#)
- Collection: Place the collected material into a suitable, closed, and clearly labeled container for disposal.[\[2\]](#)[\[3\]](#)[\[7\]](#) Do not use aluminum or galvanized containers.[\[7\]](#)
- Decontamination: Wash the spill area thoroughly. Collect all wash water for treatment and proper disposal; do not allow it to enter drains.[\[7\]](#)

Disposal of Unused or Waste Product

Surplus or non-recyclable **Ruthenium(III) chloride trihydrate** must be treated as hazardous waste and disposed of by a licensed professional service.

- Professional Disposal: The primary and required method is to contact a licensed professional waste disposal company to handle the material.[2][3]
- Approved Treatment Method: A specified disposal method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[2][3]
- Do Not Dispose On-site: Never dispose of this chemical in household garbage or down the sewage system.[1][4]

Contaminated Packaging Disposal

Containers that held **Ruthenium(III) chloride trihydrate** are considered hazardous waste and must be handled with the same precautions as the chemical itself.[6][9]

- Treat as Unused Product: Dispose of contaminated packaging as you would the unused product.[2][3]
- Rinsing: Containers may be triple-rinsed (or equivalent). The rinsate must be collected and treated as hazardous waste.[5]
- Final Disposal: After proper decontamination, packaging can be offered for recycling or reconditioning.[5] Alternatively, it can be punctured to render it unusable and disposed of in a sanitary landfill, if regulations permit.[5]

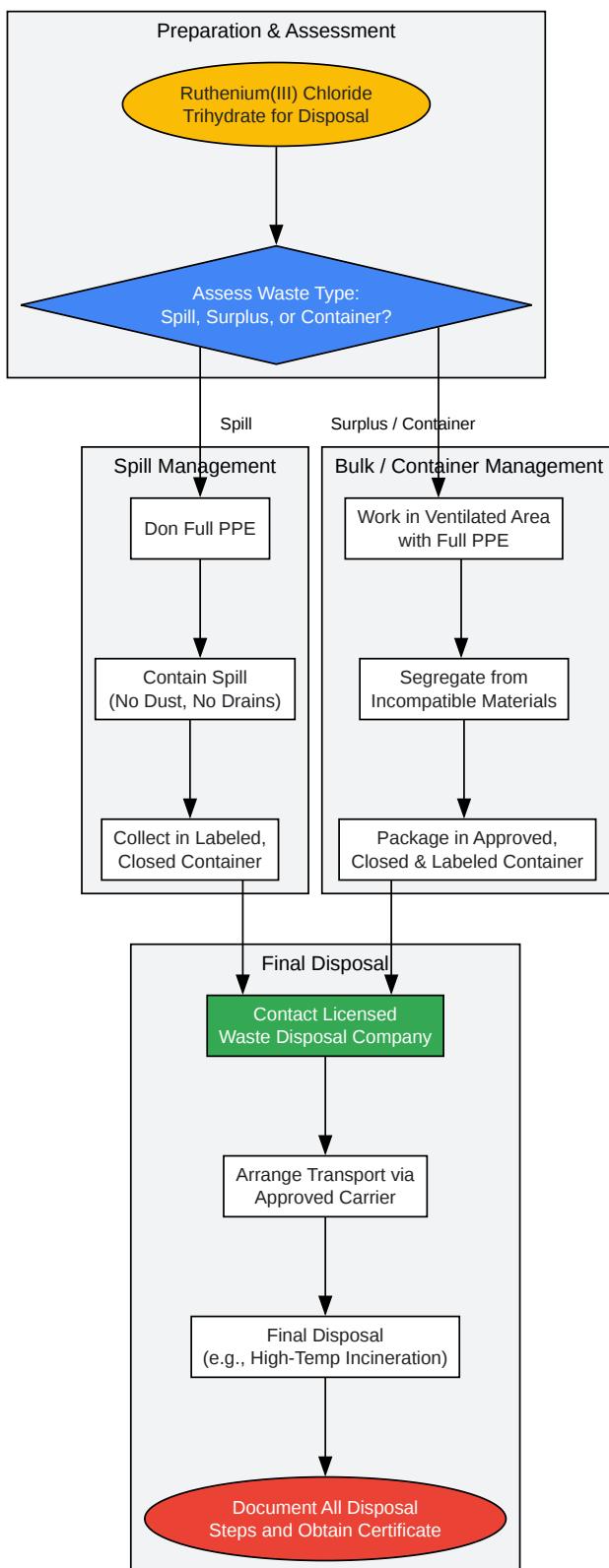
Hazard and Disposal Summary

The following table summarizes key quantitative and classification data for the disposal and transport of **Ruthenium(III) chloride trihydrate**.

Parameter	Value / Classification	Source
UN Number	3260	[2] [3]
Proper Shipping Name	CORROSIVE SOLID, ACIDIC, INORGANIC, N.O.S. (Ruthenium(III) chloride hydrate)	[2] [3]
Transport Hazard Class	8 (Corrosive)	[2] [3]
Packaging Group	II	[2] [3]
Basel Convention	H8: Corrosives	[6]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects.	[4]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Ruthenium(III) chloride trihydrate**.

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Caption: Workflow for **Ruthenium(III) chloride trihydrate** disposal.

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